

A Comprehensive Technical Guide to Methyl Anthranilate

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Compound of Interest

Compound Name: Methyl anthranilate

Cat. No.: B042735

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methyl anthranilate**, a versatile organic compound with significant applications across various scientific disciplines. This document covers its fundamental chemical properties, toxicological profile, and detailed experimental protocols for its synthesis and analysis. Furthermore, it illustrates key biosynthetic pathways, offering valuable insights for researchers in metabolic engineering and drug development.

Chemical and Physical Properties

Methyl anthranilate (MA) is an ester of anthranilic acid. Its chemical and physical properties are summarized in the table below, providing a foundational understanding of its characteristics for experimental design and application.

| Property | Value | Citations |
|-------------------|---|-----------------------|
| CAS Number | 134-20-3 | [1][2][3][4][5][6][7] |
| IUPAC Name | methyl 2-aminobenzoate | [1][2][4][6][7] |
| Molecular Formula | C8H9NO2 | [1][2][5][6][7] |
| Molecular Weight | 151.16 g/mol | [5][8] |
| Appearance | Colorless to pale-yellow liquid or crystals with bluish fluorescence. | [8][9] |
| Odor | Grape-like | [8][9] |
| Melting Point | 24 °C (75.2 °F) | [3][10] |
| Boiling Point | 256 °C (492.8 °F) at 760 mmHg | [3][10] |
| Flash Point | 104 °C (219.2 °F) | [3][10] |
| Density | 1.168 g/cm ³ | [3] |
| Vapor Pressure | 1 mmHg at 20 °C | [3][10] |
| Water Solubility | 2.9 g/L | [10] |
| Solubility | Soluble in ethanol and ether. | [8][9] |

Toxicological Data

A summary of the toxicological data for **methyl anthranilate** is presented below. This information is critical for safety assessment and handling in a laboratory or industrial setting.

| Toxicity Metric | Value | Species | Citations |
|-----------------|--------------------------------|---------------------|------------|
| LD50 Oral | 2910 mg/kg | Rat | [3][5][10] |
| LD50 Dermal | >5 g/kg | Rabbit | [3][10] |
| LC50 Fish | 9.12 mg/L/96 h | Lepomis macrochirus | [3][10] |
| EC50 Daphnia | 18.2 mg/L/48 h | Daphnia magna | [3][10] |
| Skin Irritation | Causes skin irritation. | [3][10] | |
| Eye Irritation | Causes serious eye irritation. | [3][10][11] | |

Applications in Research and Development

Methyl anthranilate is a compound of interest in various fields due to its distinct properties and biological activities.

- **Flavor and Fragrance Industry:** It is widely used for its grape-like scent and flavor in food, beverages, and cosmetics.[12][13]
- **Agrochemicals:** It serves as an effective and environmentally safe bird repellent.[13][14]
- **Pharmaceuticals:** It is an intermediate in the synthesis of various drugs, including antispasmodics and antihistamines.[13][14] It is also used as a flavoring agent in oral medications.[14]
- **Sunscreen Formulations:** **Methyl anthranilate** is an FDA-approved UV filter that absorbs a broad spectrum of UV radiation and is used to boost the SPF of sunscreen products.[15]
- **Antimicrobial Research:** Studies have shown its potential as an antifungal agent against various plant pathogens.[16]

Experimental Protocols

This section details methodologies for the microbial production and in vitro analysis of **methyl anthranilate**, providing a practical guide for researchers.

Microbial Production of Methyl Anthranilate in E. coli

Metabolically engineered *Escherichia coli* can be used for the fermentative production of **methyl anthranilate** from glucose.^[12] A synthetic pathway derived from plants is introduced into the microbial host.^{[12][17]}

Key Steps:

- **Strain Engineering:** An *E. coli* strain overproducing anthranilic acid (ANT), such as W3110 trpD9923, is used as the chassis.^[17]
- **Pathway Construction:** The gene encoding anthranilic acid methyltransferase (AAMT1) from a plant source like *Zea mays* is codon-optimized for *E. coli* and expressed in the engineered strain.^[17]
- **Cultivation:** The recombinant *E. coli* is cultured in a suitable medium with glucose as the carbon source.
- **Optimization of Production:** To enhance the yield of **methyl anthranilate**, several strategies can be employed:
 - Fine-tuning AAMT1 expression.^{[12][17]}
 - Increasing the supply of the precursor, anthranilic acid.^[17]
 - Enhancing the availability of the cofactor S-adenosyl-L-methionine (SAM).^{[12][17]}
- **In Situ Product Recovery:** A two-phase extractive cultivation system can be established to mitigate product toxicity, where an organic solvent like tributyrin is used to continuously extract **methyl anthranilate** from the culture medium.^[12]

In Vitro Assay for Methyl Anthranilate Detection

This protocol describes a method for the in vitro detection of **methyl anthranilate** produced by enzymatic reactions.^[18]

Reaction Mixture (100 µL):

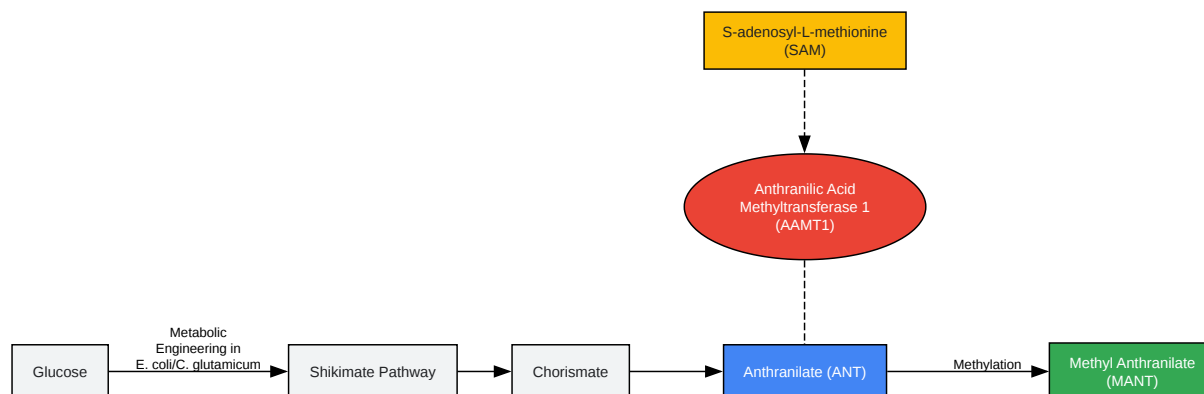
- 100 mM HEPES buffer (pH 7.5)
- 2 mM EDTA (pH 8.0)
- 10% glycerol
- 25 µg of methyltransferase enzyme
- 1 mM anthranilate
- 2 mM S-adenosyl-L-methionine (SAM) to initiate the reaction

Procedure:

- Combine all reaction components except SAM.
- Overlay the mixture with 1 mL of hexanes to trap the volatile product.
- Initiate the reaction by adding SAM.
- Incubate the reaction at 37°C for 1 hour.
- Quench the reaction by vortexing.
- For quantitative analysis, add a known concentration of an internal standard (e.g., 550 nM ethyl anthranilate) to the hexane layer.
- Analyze the hexane layer by Gas Chromatography-Mass Spectrometry (GC-MS).[\[18\]](#)

Biosynthetic Pathways and Workflows

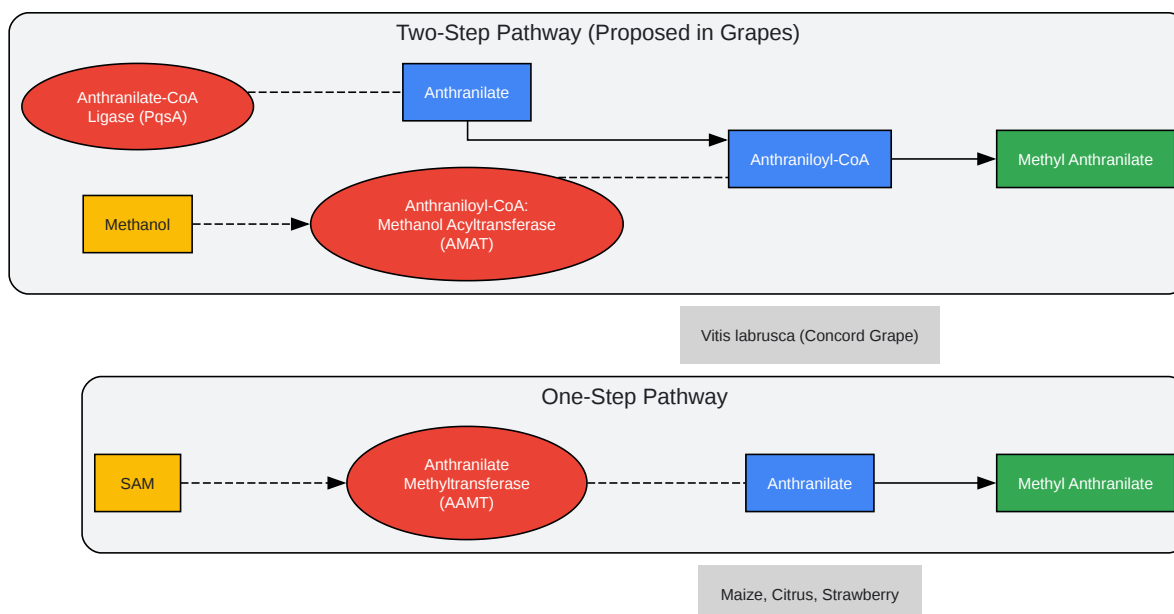
The biosynthesis of **methyl anthranilate** can be achieved through different pathways in various organisms. The following diagrams illustrate these processes.



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Caption: Microbial production of **methyl anthranilate** from glucose.

The diagram above illustrates the engineered metabolic pathway for producing **methyl anthranilate** in microorganisms like *E. coli* and *C. glutamicum*.^{[12][17]} Glucose is converted through the shikimate pathway to chorismate, a key intermediate. Chorismate is then converted to anthranilate. The final step involves the methylation of anthranilate by the enzyme Anthranilic Acid Methyltransferase 1 (AAMT1), which utilizes S-adenosyl-L-methionine (SAM) as a methyl group donor, to yield **methyl anthranilate**.^[17]



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Caption: Biosynthetic pathways of **methyl anthranilate** in plants.

Plants have evolved different strategies for the biosynthesis of **methyl anthranilate**. In plants like maize, citrus, and strawberry, a one-step pathway is utilized where an S-adenosyl-L-methionine (SAM)-dependent methyltransferase directly converts anthranilate to **methyl anthranilate**.^{[18][19]} In contrast, a two-step pathway has been proposed in Concord grapes (*Vitis labrusca*), which involves the activation of anthranilate to anthraniloyl-CoA by an anthranilate-CoA ligase, followed by the transfer of a methyl group from methanol catalyzed by an anthraniloyl-CoA:methanol acyltransferase.^[20] However, recent research has also identified one-step anthranilate methyltransferases in wine grapes (*Vitis vinifera*).^[19]

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